

Benzyl Propionate: A Comprehensive Technical Guide to Safety, Handling, and Material Safety Data

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical information on the safety, handling, and Material Safety Data Sheet (MSDS) specifications for **benzyl propionate**. The following sections detail its chemical and physical properties, toxicological profile, safe handling procedures, emergency protocols, and ecological impact, supported by quantitative data, experimental methodologies, and procedural workflows.

Section 1: Chemical and Physical Properties

Benzyl propionate is a colorless liquid with a characteristic sweet, fruity, and floral aroma.[1] It is valued for this scent in the fragrance and flavor industries.[2][3] It is soluble in organic solvents like alcohol and ether but insoluble in water and glycerol.[1]

Table 1: Physical and Chemical Properties of Benzyl Propionate



Property	Value	Source(s)
Molecular Formula	C10H12O2	[1][4][5][6]
Molecular Weight	164.20 g/mol	[4][7][8]
CAS Number	122-63-4	[5][6][8][9]
Appearance	Colorless to almost colorless liquid	[1][5][6]
Boiling Point	220-228°C	[1][4][5][10][11]
Density	1.02 - 1.034 g/mL at 20-25°C	[1][4][5][6][11]
Flash Point	96 - 100°C (204.8 - 212°F) Closed Cup	[1][5][9][10]
Refractive Index	1.495 - 1.500 at 20°C	[1][4][6][11]
Water Solubility	Slightly soluble to insoluble (100-742 mg/L at 20-25°C)	[1][4][10][11]
Vapor Pressure	0.07 mm Hg at 25°C	[9]

Section 2: Toxicological Information and Experimental Protocols

Benzyl propionate is generally considered to have low acute toxicity. However, it can cause mild skin and eye irritation.[2][8][9]

Table 2: Acute Toxicity Data for Benzyl Propionate

Test	Species	Route	Value	Source(s)
LD50	Rabbit	Oral	3300 mg/kg	[1][9]
LD50	Rabbit	Dermal	> 5000 mg/kg	[1][12]
LD50	Rat	Oral	3300 - 5000 mg/kg	[9][10][13]



Experimental Protocols

The toxicological data presented are primarily derived from studies following standardized OECD guidelines.

Acute Oral Toxicity (Following OECD Guideline 423) The acute toxic class method is utilized to assess the oral toxicity of a substance.[14] This stepwise procedure involves administering the chemical orally to a small group of rodents (typically three females) at a defined dose level (e.g., 5, 50, 300, 2000 mg/kg).[6][9] The presence or absence of mortality in this initial group determines the subsequent step, which may involve dosing another group at a higher or lower dose.[6] Animals are observed for a period of 14 days for signs of toxicity, and body weight changes are recorded. A necropsy is performed at the end of the study. This method minimizes the number of animals required while providing sufficient data for hazard classification.[6]

Acute Dermal Irritation (Following OECD Guideline 404) This test evaluates the potential of a substance to cause skin irritation or corrosion.[1][2] A single dose (0.5 mL for liquids) of the test substance is applied to a small area of skin (approximately 6 cm²) on an albino rabbit for a 4-hour exposure period.[2][7] The skin is then cleansed to remove any residual substance.[2] The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals (60 minutes, 24, 48, and 72 hours) after application.[5][7][12] The severity of the reactions is scored, and observations may continue for up to 14 days to assess the reversibility of any effects.[2][5]

Section 3: Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

Personal Protective Equipment (PPE) and Engineering Controls

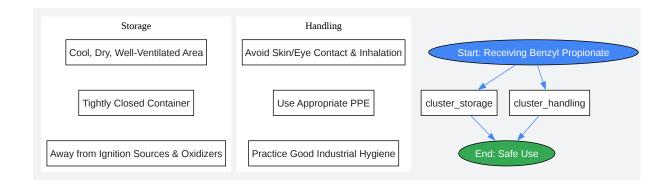
- Ventilation: Handle in a well-ventilated area to avoid the inhalation of vapors.[3] Local exhaust ventilation should be used if needed.
- Eye Protection: Wear chemical safety goggles or a face shield.[7][8][12]
- Skin Protection: Use chemical-resistant gloves.[7][8][12] Protective clothing is recommended to prevent skin contact.



 Respiratory Protection: Under normal use with adequate ventilation, respiratory protection is not typically required. If ventilation is inadequate, a suitable respirator should be worn.[12]

Handling and Storage Procedures

- Avoid contact with skin and eyes.[8]
- Do not ingest or inhale vapors.[3]
- Keep away from heat, sparks, open flames, and other sources of ignition.[3][8]
- Store in a cool, dry, and well-ventilated place.[3][8]
- Keep containers tightly closed.[8]
- Store away from incompatible materials such as strong oxidizing agents.[8][12]



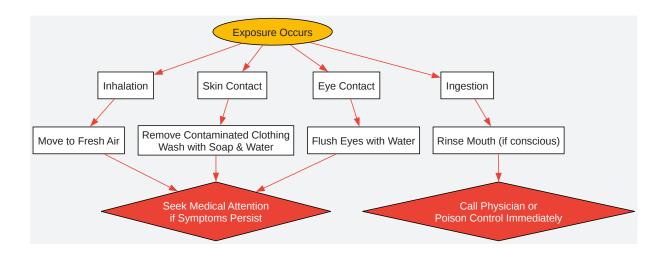
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Safe Handling and Storage Workflow

Section 4: Emergency Procedures First Aid Measures



- Inhalation: Move the person to fresh air. If breathing is difficult, oxygen may be administered.
 Seek medical attention if symptoms persist.[7][9][12]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and water for several minutes.[7][9][12] Get medical attention if irritation develops.[9]
- Eye Contact: Promptly flush eyes with plenty of water for several minutes, lifting the eyelids. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists. [7][9][12]
- Ingestion: Rinse the mouth with water if the person is conscious. Do not induce vomiting.
 Call a physician or poison control center immediately.[7][8][9]



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Emergency First Aid Decision Tree

Fire-Fighting Measures

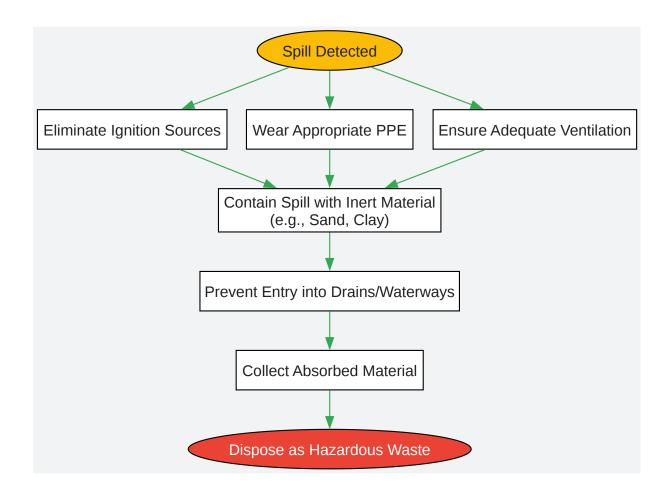


- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[7][8][9][12]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[9]
- Specific Hazards: The product is a combustible liquid.[8] Fire may produce irritating,
 corrosive, and/or toxic gases, including carbon oxides.[7][8][9]
- Protective Equipment: Firefighters should wear standard protective equipment, including a self-contained breathing apparatus (SCBA).[7][9][12]

Accidental Release Measures

- Personal Precautions: Eliminate all ignition sources.[9] Avoid breathing vapors and contact with the substance.[7][8][9] Ensure adequate ventilation.[8][12]
- Environmental Precautions: Prevent the product from entering drains, water courses, or soil. [7][9]
- Containment and Cleanup: For spills, absorb the material with an inert absorbent such as sand, dry clay, or diatomaceous earth.[9] Collect the spillage and place it in a suitable container for disposal as hazardous waste.[9]





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Accidental Spill Response Workflow

Section 5: Ecological Information

Benzyl propionate should not be released into the environment as high concentrations can be toxic to aquatic life.[2] However, the substance is expected to be readily biodegradable.[11]

Biodegradability (Following OECD Guideline 301F)

The ready biodegradability of a chemical is assessed by measuring its mineralization by a microbial inoculum, typically from a wastewater treatment plant, over a 28-day period.[13] In the Manometric Respirometry Test (OECD 301F), the degradation is followed by measuring oxygen consumption.[10] A substance is considered readily biodegradable if it achieves 60% of



its theoretical oxygen demand (ThOD) within a 10-day window during the 28-day test period. [10] This test is suitable for poorly soluble substances.[13]

Section 6: Stability and Reactivity

- Reactivity: The product is stable and non-reactive under normal conditions of use, storage, and transport.[9]
- Chemical Stability: Stable under recommended storage conditions.[8]
- Conditions to Avoid: Heat, flames, sparks, and other ignition sources.[8]
- Incompatible Materials: Strong oxidizing agents and strong reducing agents.[8][12]
- Hazardous Decomposition Products: Under fire conditions, carbon oxides (CO, CO₂) may be formed.[7][8]

Section 7: Disposal Considerations

Dispose of waste and residues in accordance with local, regional, and national regulations.[9] This material and its container may need to be disposed of as hazardous waste.[9] Do not discharge into drains, water courses, or onto the ground.[9]

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- To cite this document: BenchChem. [Benzyl Propionate: A Comprehensive Technical Guide to Safety, Handling, and Material Safety Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094898#benzyl-propionate-safety-handling-and-msds-information]

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